

Physical and chemical characteristics of (E)-8-Methyl-6-nonenoic acid

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Compound of Interest

Compound Name: (E)-8-Methyl-6-nonenoic acid

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An In-depth Technical Guide to (E)-8-Methyl-6-nonenoic Acid

(E)-8-Methyl-6-nonenoic acid is a medium-chain, unsaturated fatty acid of significant interest in biochemical and pharmaceutical research.^{[1][2][3]} It is a pivotal intermediate in the biosynthesis of capsaicinoids, the compounds responsible for the pungency of chili peppers (*Capsicum* species).^{[4][5][6]} This guide provides a comprehensive overview of its physical and chemical characteristics, its role in biological pathways, and relevant experimental protocols for researchers, scientists, and drug development professionals.

General and Physicochemical Properties

(E)-8-Methyl-6-nonenoic acid is typically a light yellow, oily liquid at room temperature.^{[4][7][8]} Its molecular structure consists of a nine-carbon chain with a carboxylic acid group at one end and a double bond in the trans (E) configuration between carbons 6 and 7, with a methyl group at the 8th position.

Table 1: General Identifiers and Properties

Property	Value	Reference
IUPAC Name	(E)-8-methylnon-6-enoic acid	[1]
Synonyms	trans-8-Methylnon-6-enoic Acid, 8-Methylnon-trans-6-enoic Acid	[7][9][10]
CAS Number	59320-77-3	[4][9][11][12]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[4][9][11][12]
Molecular Weight	170.25 g/mol	[1][4][11][12]
Canonical SMILES	<chem>CC(C)/C=C/CCCC(=O)O</chem>	[1][11]
InChIKey	OCALSPDXYQHUHA-FNORWQNLSA-N	[1][7][9]

Table 2: Physical Characteristics

Property	Value	Reference
Appearance	Light yellow liquid / Yellow oil	[4][7][8]
Boiling Point	267 °C at 760 mmHg 130-132 °C at 12 Torr	[2][7][11]
Density (Predicted)	0.934 ± 0.06 g/cm ³	[2][7]
Refractive Index (n _{20/D})	1.440 - 1.450	[2][4][7]
pKa (Predicted)	4.75 ± 0.10	[2][7][11]
XLogP3	2.7	[1][2][11]

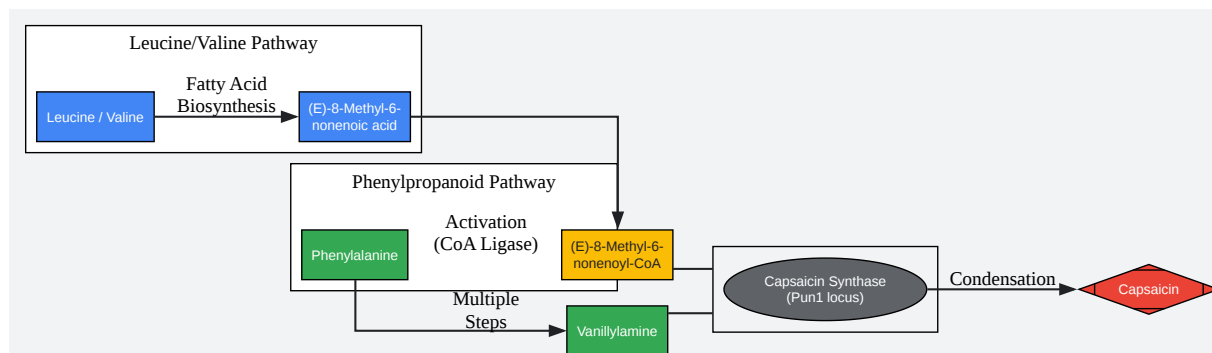
Table 3: Solubility Data

Solvent	Solubility	Reference
Dimethylformamide (DMF)	30 mg/mL	[9][10]
Dimethyl sulfoxide (DMSO)	30 mg/mL	[9][10]
Ethanol	30 mg/mL	[9][10]
Ethanol:PBS (pH 7.2) (1:6)	0.5 mg/mL	[9][10]
Chloroform	Soluble / Sparingly	[4][7][11]
Dichloromethane	Soluble / Slightly	[4][7][11]
Ethyl Acetate	Slightly	[7][11]
Methanol	Soluble	[4]

Biological Role: Capsaicin Biosynthesis

(E)-8-Methyl-6-nonenoic acid is a critical precursor in the capsaicinoid biosynthetic pathway. [4] It is derived from the branched-chain amino acid (leucine/valine) pathway. [4][5] The availability of this fatty acid is a key determinant of the final capsaicin concentration and, consequently, the pungency level in the placental tissues of Capsicum fruits. [3][4][5][6]

The final step in capsaicin synthesis is a condensation reaction between the CoA-activated form of **(E)-8-Methyl-6-nonenoic acid** and vanillylamine, which is derived from the phenylpropanoid pathway. [13][14] This reaction is catalyzed by the enzyme capsaicin synthase, which is encoded by the Pun1 locus. [13][14]



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Fig 1. Simplified pathway of capsaicin biosynthesis.

Experimental Protocols

Detailed experimental procedures are crucial for the synthesis and use of this compound in research. Below is a methodology for the synthesis of the activated CoA ester, a key substrate for enzymatic assays.

Protocol: Synthesis of (E)-8-Methyl-6-nonenoyl-CoA

This protocol is based on the N-hydroxysuccinimide (NHS) and dicyclohexylcarbodiimide (DCC) activation method.^[13]

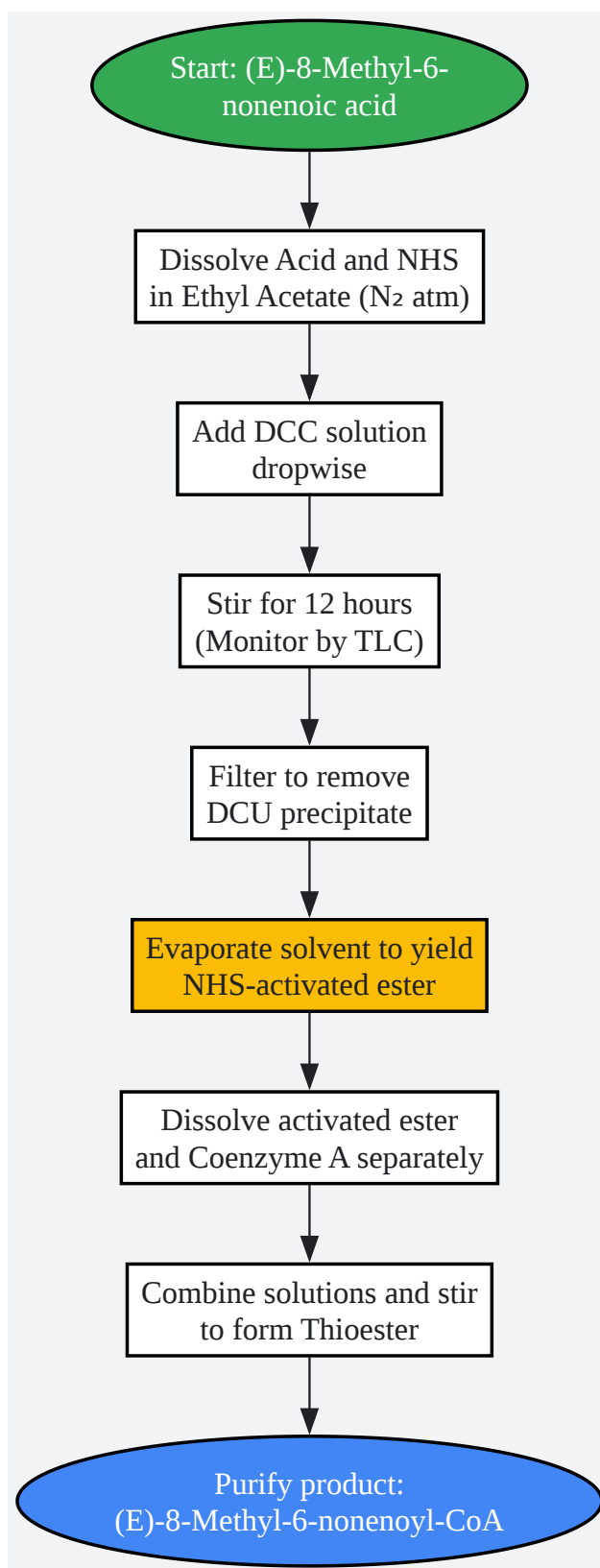
Materials:

- **(E)-8-Methyl-6-nonenic acid**
- N-hydroxysuccinimide (NHS)
- Dicyclohexylcarbodiimide (DCC)
- Coenzyme A (CoA)

- Ethyl acetate (anhydrous)
- Sodium bicarbonate solution
- Nitrogen gas supply

Methodology:

- Activation of Carboxylic Acid:
 - Dissolve **(E)-8-Methyl-6-nonenoic acid** (1 equivalent) and NHS (1 equivalent) in anhydrous ethyl acetate under a nitrogen atmosphere at room temperature.[\[13\]](#)
 - Add a solution of DCC (1 equivalent) in ethyl acetate dropwise to the mixture.[\[13\]](#)
 - Stir the reaction for 12 hours. Monitor the reaction completion using Thin Layer Chromatography (TLC).[\[13\]](#)
 - Upon completion, filter the reaction mixture to remove the dicyclohexylurea (DCU) precipitate.
 - Evaporate the solvent from the filtrate to obtain the NHS-activated ester.
- Formation of CoA Ester:
 - Dissolve the NHS-activated ester in an appropriate solvent (e.g., a mixture of isopropanol and aqueous sodium bicarbonate).
 - Separately, dissolve Coenzyme A in a cold sodium bicarbonate solution.
 - Add the CoA solution to the activated ester solution and stir at room temperature.
 - Monitor the formation of the thioester.
 - Purify the resulting (E)-8-Methyl-6-nonenoyl-CoA using appropriate chromatographic techniques (e.g., HPLC).



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Fig 2. Workflow for the synthesis of (E)-8-Methyl-6-nonenoyl-CoA.

Spectroscopic Data

Spectroscopic analysis is essential for structure confirmation and purity assessment. While full spectra are typically provided by suppliers, key analytical methods are listed below.

- ^1H -NMR: Used for identity confirmation.[4]
- Gas Chromatography (GC): Employed to determine purity, which is often $\geq 85\%$ or $\geq 95\%$. [4]
The Z-isomer may be present as an impurity.[9]
- GC-MS (Electron Ionization): Mass spectrometry data is available in public databases such as the NIST WebBook, providing fragmentation patterns for structural elucidation.[15][16]
Kovats retention indices have been reported as 1372.8 (non-polar column) and 2259 (polar column).[1][15]

Handling and Storage

Proper handling and storage are critical to maintain the stability and purity of **(E)-8-Methyl-6-nonenoic acid**.

- Short-term Storage: Store at $+4^\circ\text{C}$. [4]
- Long-term Storage: For long-term stability (stable for at least 2 years), store at -20°C . [4]
- Conditions: The compound should be stored under an inert atmosphere and protected from light and moisture. [4][7][8]
- Safety: This compound is a potential thermal degradant of capsaicin with possible mutagenic effects.[9][10] It is intended for research use only and not for human or veterinary use.[4][9]
Standard laboratory safety precautions should be observed.

Conclusion

(E)-8-Methyl-6-nonenoic acid is a valuable biochemical for studying enzymatic pathways, particularly in the context of capsaicinoid biosynthesis. Its well-defined physical and chemical properties, coupled with established synthetic protocols for its activated forms, make it an essential tool for researchers in natural product chemistry, plant biochemistry, and drug development exploring TRP channel activators.[17]

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References

- 1. (6E)-8-Methyl-6-nonenoic acid | C₁₀H₁₈O₂ | CID 5365959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. NP-MRD: Showing NP-Card for 8-Methyl-6-nonenoic acid (NP0083845) [np-mrd.org]
- 4. (E)-8-Methyl-6-nonenoic acid - CAS-Number 59320-77-3 - Order from Chemodex [chemodex.com]
- 5. (E)-8-Methyl-6-nonenoic acid | CAS 59320-77-3 | Chemodex | Biomol.com [biomol.com]
- 6. researchgate.net [researchgate.net]
- 7. 8-METHYLNON-6-ENOIC ACID | 59320-77-3 [chemicalbook.com]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. caymanchem.com [caymanchem.com]
- 10. (E)-8-Methyl-6-nonenoic Acid | CAS 59320-77-3 | Cayman Chemical | Biomol.de [biomol.com]
- 11. 8-Methyl-6-nonenoic acid | lookchem [lookchem.com]
- 12. chemscene.com [chemscene.com]
- 13. mdpi.com [mdpi.com]
- 14. Chemical Synthesis of Trans 8-Methyl-6-Nonenoyl-CoA and Functional Expression Unravel Capsaicin Synthase Activity Encoded by the Pun1 Locus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. 8-Methyl-6-nonenoic acid [webbook.nist.gov]
- 16. 8-Methyl-6-nonenoic acid [webbook.nist.gov]
- 17. (e)-8-methyl-6-nonenoic acid suppliers USA [americanchemicalsuppliers.com]
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